

4-Decene CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Decene

Cat. No.: B1167543

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An In-depth Technical Guide to **4-Decene** for Researchers and Drug Development Professionals

Introduction

4-Decene is an unsaturated hydrocarbon with the chemical formula $C_{10}H_{20}$. It belongs to the alkene family and exists as two geometric isomers, cis (Z) and trans (E), depending on the arrangement of the carbon chains around the double bond. This guide provides a comprehensive overview of the chemical and physical properties of **4-decene**, its isomers, and relevant experimental protocols.

Chemical Identification

The isomers of **4-decene** are distinguished by their unique CAS numbers and IUPAC names.

Isomer	IUPAC Name	CAS Number
cis-4-Decene	(Z)-dec-4-ene	19398-88-0[1][2][3][4][5][6]
trans-4-Decene	(E)-dec-4-ene	19398-89-1[7][8][9][10]
4-Decene (mixture)	dec-4-ene	19689-18-0[11][12]

Physicochemical Properties

The physical and chemical properties of cis- and trans-**4-decene** are summarized below. These properties are crucial for designing experimental conditions and understanding the compound's

behavior in various applications.

Property	cis-4-Decene	trans-4-Decene
Molecular Formula	C ₁₀ H ₂₀ [1][3][6]	C ₁₀ H ₂₀ [7][8][9][10]
Molecular Weight	140.27 g/mol [1][2]	140.27 g/mol [9]
Density	0.749 g/cm ³ [1]	0.749 g/cm ³
Boiling Point	169 °C at 760 mmHg[1]	169 °C at 760 mmHg
Flash Point	45.5 °C[1]	45.5 °C
Refractive Index	1.43[1]	1.424 (at 20°C)
LogP	3.923[1]	3.923

Experimental Protocols

Synthesis of cis-4-Decene[14]

A general procedure for the synthesis of cis-**4-decene** involves a copper-catalyzed reaction.

Materials:

- Cu(OAc)₂·H₂O (5 mol%)
- IPr·HCl (5 mol%)
- t-BuOK (10 mol%)
- Solvent (1.0 mL)
- PMHS (polymethylhydrosiloxane, 4.0 equiv)
- Liquid alkyne (0.5 mmol)
- t-BuOH (2.0 equiv)
- 1M NaOH aqueous solution or 1M TBAF in THF

- Ether

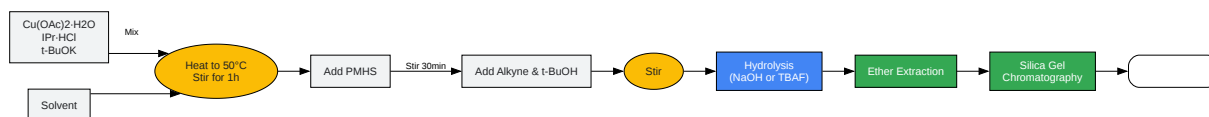
Procedure:

- In a screw-capped reaction vial open to the air, add $\text{Cu}(\text{OAc})_2 \cdot \text{H}_2\text{O}$ (5.0 mg, 5 mol%) and $\text{IPr} \cdot \text{HCl}$ (10.6 mg, 5 mol%).
- Move the vial into a glove box and add $t\text{-BuOK}$ (5.6 mg, 10 mol%) and the solvent (1.0 mL).
- Remove the vial from the glove box and connect it to an argon line.
- Heat the mixture to 50°C and stir for 1 hour.
- Add PMHS (131 mg, 4.0 equiv) dropwise and stir for an additional 30 minutes.
- Adjust the mixture to the specified reaction temperature.
- Add the liquid alkyne (0.5 mmol) and $t\text{-BuOH}$ (74 mg, 2.0 equiv) dropwise.
- Stir the mixture for a specified period.
- Hydrolyze the reaction mixture by adding 1M NaOH aqueous solution (2 mL) or 1M TBAF in THF (2 mL) at 0°C .
- Extract the mixture with ether (3 x 2 mL).
- Evaporate the solvent to obtain the crude product.
- Purify the crude product by silica gel chromatography.

Visualizations

Synthesis Workflow for cis-4-Decene

The following diagram illustrates the key steps in the synthesis of cis-**4-Decene**.



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Caption: Workflow for the synthesis of **cis-4-Decene**.

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- To cite this document: BenchChem. [4-Decene CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167543#4-decene-cas-number-and-iupac-name]

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